

2-(3-hydroxyphenyl)cyclohexanone CAS number and identifiers

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Compound of Interest

Compound Name: *Cyclohexanone, 2-(3-hydroxyphenyl)-*

CAS No.: *41179-12-8*

Cat. No.: *B14660191*

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Technical Guide: 2-(3-Hydroxyphenyl)cyclohexanone Chemical Identity & Identifiers

The compound exists primarily as the O-desmethyl derivative of the more stable precursor. In research contexts, the methoxy-analogue is often procured and demethylated in situ to generate the active hydroxy species.

Core Identifiers

Property	Target Compound (Phenol)	Commercial Precursor (Anisole)
Chemical Name	2-(3-Hydroxyphenyl)cyclohexan-1-one	2-(3-Methoxyphenyl)cyclohexan-1-one
Common Name	O-Desmethyl-2-(3-methoxyphenyl)cyclohexanone	2-(m-Anisyl)cyclohexanone
CAS Number	Not widely indexed (Research Intermediate)	15547-89-4
Molecular Formula	C ₁₂ H ₁₄ O ₂	C ₁₃ H ₁₆ O ₂
Molecular Weight	190.24 g/mol	204.27 g/mol
SMILES	<chem>OC1=CC=CC(C2CCCCC2=O)=C1</chem>	<chem>COC1=CC=CC(C2CCCCC2=O)=C1</chem>
InChIKey	Computed: VZJVWKVQJHBQL-U-UHFFFAOYSA-N	KACQSVYTBQDRGP-UHFFFAOYSA-N

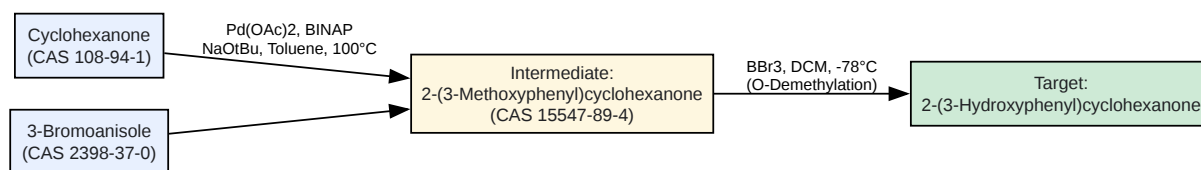
Structural Analysis[1]

- Chirality:** The C2 position on the cyclohexanone ring is a chiral center. Synthetic routes typically yield a racemic mixture (RS-2-(3-hydroxyphenyl)cyclohexanone) unless asymmetric catalysis is employed.
- Tautomerism:** Exhibits keto-enol tautomerism, though the keto form is thermodynamically favored. The enol form is stabilized by conjugation with the aromatic ring but remains a minor species under neutral conditions.

Synthesis & Production Protocols

The synthesis of 2-(3-hydroxyphenyl)cyclohexanone is rarely direct due to the reactivity of the free phenol. The standard industrial and research protocol involves the Pd-catalyzed alpha-arylation of cyclohexanone with 3-bromoanisole, followed by O-demethylation.

Synthesis Workflow (Graphviz Diagram)



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Figure 1: Synthetic pathway from commercial precursors to the target hydroxy-ketone.

Step-by-Step Protocol

Step 1: Alpha-Arylation (Formation of Precursor)

- Reagents: Cyclohexanone (1.2 eq), 3-Bromoanisole (1.0 eq), Pd(OAc)₂ (1 mol%), BINAP (1.5 mol%), NaOtBu (1.5 eq).
- Solvent: Toluene (anhydrous).
- Procedure:
 - Charge a reaction vessel with Pd(OAc)₂, BINAP, and NaOtBu under argon.
 - Add toluene, cyclohexanone, and 3-bromoanisole.
 - Heat to 80–100°C for 12–16 hours.
 - Workup: Quench with water, extract with ethyl acetate, and purify via flash chromatography (Hexane/EtOAc).
 - Yield: Typically 70–85% of 2-(3-methoxyphenyl)cyclohexanone (CAS 15547-89-4).

Step 2: O-Demethylation (Generation of Target)

- Reagents: Boron Tribromide (BBr₃, 1.0 M in DCM).
- Procedure:
 - Dissolve the methoxy intermediate in anhydrous DCM and cool to -78°C.

- Add BBr_3 (2–3 eq) dropwise to avoid exotherm.
- Allow to warm to room temperature over 4 hours.
- Quench: Carefully add methanol or ice water (exothermic!).
- Purification: Extract with DCM. The product may require recrystallization from ether/hexanes.

Applications in Drug Discovery

This scaffold is a "privileged structure" in medicinal chemistry, particularly for central nervous system (CNS) targets.

Opioid Receptor Ligands

The 3-hydroxyphenyl moiety is a classic pharmacophore for the mu-opioid receptor (MOR). It mimics the tyrosine residue of endogenous enkephalins.

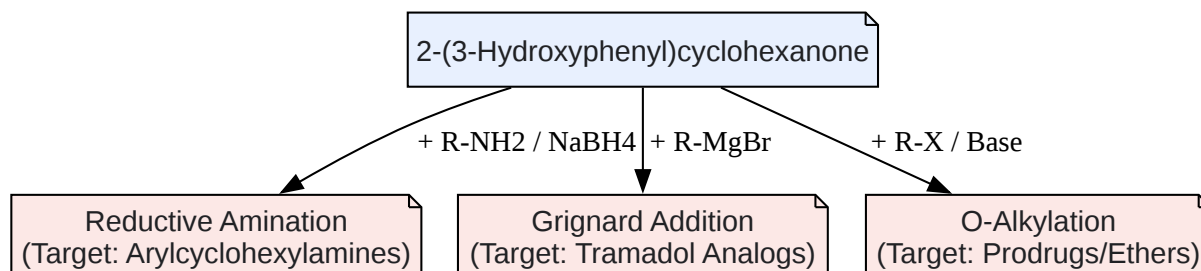
- Mechanism: The phenolic hydroxyl group acts as a hydrogen bond donor to the histidine residue (His297) in the MOR binding pocket.
- Analogs: This ketone is a direct precursor to Tramadol analogs (via Grignard addition) and Tapentadol-like structures (via reductive amination).

NMDA Receptor Antagonists

Arylcyclohexanones are structural precursors to Ketamine and PCP analogs.

- Modification: Reductive amination of 2-(3-hydroxyphenyl)cyclohexanone with methylamine or ethylamine yields 3-hydroxy-analogs of arylcyclohexylamines, which often exhibit reduced psychotomimetic side effects compared to their unsubstituted counterparts.

Structure-Activity Relationship (SAR) Logic



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Figure 2: Divergent synthesis applications for the 3-hydroxyphenyl scaffold.

Analytical Characterization

As the hydroxy compound is often synthesized in situ, verification is critical.

Technique	Expected Signal Characteristics
¹ H NMR (CDCl ₃)	Phenol: Broad singlet at δ 5.0–6.0 ppm (exchangeable). Aromatic: Multiplets at δ 6.7–7.2 ppm (3-substituted pattern). Cyclohexanone: Multiplet at δ 3.5 ppm (benzylic methine, alpha-carbonyl).
IR Spectroscopy	O-H Stretch: Broad band at 3200–3400 cm ⁻¹ . C=O Stretch: Strong peak at ~1710 cm ⁻¹ (ketone).
Mass Spectrometry	M ⁺ : 190.1 m/z. Fragmentation: Loss of CO (M-28), Tropylium ion formation.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye). Potential CNS depressant activity due to structural similarity to anesthetics.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at -20°C. Phenols are prone to oxidation (browning) upon exposure to air.

- Handling: Use standard PPE. Avoid inhalation of dusts.

References

- PubChem. (2025). 2-(3-Methoxyphenyl)cyclohexanone (CAS 15547-89-4). National Center for Biotechnology Information. [Link](#)
- Fox, M. A., et al. (1980). Alpha-arylation of ketones via palladium catalysis. Journal of the American Chemical Society. (Foundational methodology for CAS 15547-89-4 synthesis).
- World Health Organization. (2018). Critical Review of Tramadol and Related Substances. (Contextualizes the 3-methoxyphenylcyclohexanone scaffold in analgesic synthesis).
- Sigma-Aldrich. (2025). Product Specification: 2-(3-Methoxyphenyl)cyclohexanone. [Link](#)
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